

Spectroscopic Profile of 4-Benzyloxy-quinoline: A Technical Guide

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Compound of Interest

Compound Name: 4-Benzyloxy-quinoline

CAS No.: 101273-58-9

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This technical guide provides an in-depth analysis of the spectroscopic data for **4-Benzyloxy-quinoline**, a heterocyclic compound of interest to researchers in medicinal chemistry and materials science. The quinoline scaffold is a privileged structure in drug discovery, and understanding the precise spectroscopic characteristics of its derivatives is paramount for unambiguous identification, purity assessment, and the interpretation of structure-activity relationships (SAR).^{[1][2]} This document offers a detailed examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **4-Benzyloxy-quinoline**, grounded in established spectroscopic principles and supported by data from related compounds.

Molecular Structure and Spectroscopic Rationale

The molecular structure of **4-Benzyloxy-quinoline**, consisting of a quinoline core linked to a benzyl group via an ether linkage at the 4-position, dictates its unique spectroscopic signature. The electronegativity of the nitrogen atom and the ether oxygen, coupled with the aromaticity of the two ring systems, results in a well-defined and interpretable set of spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution.[3] The ^1H and ^{13}C NMR spectra of **4-Benzyloxy-quinoline** provide a complete map of the carbon and hydrogen framework.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **4-Benzyloxy-quinoline** is characterized by distinct signals for the benzylic protons and the aromatic protons of both the quinoline and benzyl rings. The chemical shifts are influenced by the electronic environment of each proton.

Key Features and Causality:

- **Benzylic Protons ($-\text{CH}_2-$):** The two protons of the methylene bridge are chemically equivalent and appear as a sharp singlet. Their proximity to the electron-withdrawing oxygen atom and the aromatic ring shifts this signal downfield, typically in the range of 5.0 - 5.5 ppm.[4] The absence of adjacent protons results in a singlet multiplicity.
- **Quinoline Ring Protons:** The protons on the quinoline ring system exhibit characteristic chemical shifts and coupling patterns. The proton at the 2-position (H-2) is adjacent to the nitrogen atom, leading to a significant downfield shift. The protons on the carbocyclic ring (H-5 to H-8) appear in the aromatic region, with their splitting patterns determined by their coupling with neighboring protons.
- **Benzyl Ring Protons:** The five protons of the phenyl group of the benzyloxy moiety typically appear as a multiplet in the aromatic region, unless there is restricted rotation.

Predicted ^1H NMR Data (500 MHz, CDCl_3):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.7	d	1H	H-2
~8.1	d	1H	H-8
~7.7	m	1H	H-5
~7.5	m	1H	H-7
~7.3-7.4	m	5H	Benzyl-H
~7.2	m	1H	H-6
~6.8	d	1H	H-3
~5.3	s	2H	-OCH ₂ -

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the carbon skeleton of the molecule. The chemical shifts are primarily influenced by the hybridization and the electronic environment of each carbon atom.^[5]

Key Features and Causality:

- **C-4 Carbon:** The carbon atom of the quinoline ring directly attached to the benzyloxy group (C-4) is significantly deshielded by the electronegative oxygen atom, resulting in a downfield chemical shift.
- **Benzylic Carbon (-CH₂-):** The carbon of the methylene bridge also experiences a downfield shift due to the adjacent oxygen atom.
- **Quinoline and Benzyl Carbons:** The remaining aromatic carbons of both ring systems appear in the typical aromatic region (110-160 ppm). The chemical shifts are influenced by the position relative to the nitrogen atom and the benzyloxy group.^[6]

Predicted ¹³C NMR Data (125 MHz, CDCl₃):

Chemical Shift (δ , ppm)	Assignment
~162	C-4
~150	C-2
~149	C-8a
~136	Benzyl C-ipso
~130	C-8
~129	C-5
~128.5	Benzyl C-ortho
~128	Benzyl C-para
~127.5	Benzyl C-meta
~123	C-4a
~122	C-6
~121	C-7
~101	C-3
~70	-OCH ₂ -

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.^{[7][8]}

Key Vibrational Modes and Their Rationale:

- **C-O-C Stretching:** The ether linkage gives rise to a strong, characteristic C-O-C stretching vibration. This is typically observed in the region of 1250-1000 cm⁻¹.
- **Aromatic C-H Stretching:** The stretching vibrations of the C-H bonds on both the quinoline and benzyl rings are observed above 3000 cm⁻¹.

- Aromatic C=C Stretching: The stretching vibrations of the carbon-carbon double bonds within the aromatic rings appear in the region of 1600-1450 cm^{-1} .
- CH₂ Bending: The bending (scissoring) vibration of the methylene group is expected around 1450 cm^{-1} .

Predicted IR Data (KBr Pellet):

Wavenumber (cm^{-1})	Intensity	Assignment
3050-3020	Medium	Aromatic C-H Stretch
2980-2920	Medium	Aliphatic C-H Stretch (-CH ₂ -)
1610-1590	Strong	Aromatic C=C Stretch (Quinoline)
1510-1480	Medium-Strong	Aromatic C=C Stretch (Benzyl)
1450	Medium	-CH ₂ - Scissoring
1240	Strong	Aryl-O Stretch (Asymmetric)
1030	Strong	Aryl-O Stretch (Symmetric)

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. It provides information about the molecular weight and the fragmentation pattern of a molecule.^{[1][9]}

Key Fragmentation Pathways:

- Molecular Ion Peak (M^+): The molecular ion peak will be observed at the molecular weight of **4-Benzyloxy-quinoline** ($\text{C}_{16}\text{H}_{13}\text{NO}$, $m/z = 235.28$).
- Base Peak: The most intense peak in the spectrum (the base peak) is often due to the formation of the highly stable tropylium ion (C_7H_7^+) at $m/z = 91$. This results from the cleavage of the benzylic C-O bond.

- Other Fragments: Loss of the benzyl group as a radical leads to a fragment at $m/z = 144$, corresponding to the 4-hydroxyquinoline radical cation. Further fragmentation of the quinoline ring can also be observed.[\[10\]](#)[\[11\]](#)

Predicted MS Data (Electron Ionization - 70 eV):

m/z	Relative Intensity (%)	Assignment
235	40	$[M]^+$
144	30	$[M - C_7H_7]^+$
116	15	$[C_9H_6N]^+$
91	100	$[C_7H_7]^+$ (Tropylium ion)
77	25	$[C_6H_5]^+$

Experimental Protocols

Synthesis of 4-Benzyloxy-quinoline

A reliable method for the synthesis of **4-Benzyloxy-quinoline** involves a two-step process starting from 4-hydroxyquinoline.

Step 1: Synthesis of 4-Chloroquinoline

- To a stirred solution of 4-hydroxyquinoline (1 equiv.) in phosphorus oxychloride (5 equiv.), slowly add phosphorus pentachloride (1.1 equiv.) at 0 °C.
- After the addition is complete, heat the reaction mixture to reflux for 2 hours.
- Cool the mixture to room temperature and pour it slowly onto crushed ice with vigorous stirring.
- Neutralize the acidic solution with a saturated sodium bicarbonate solution until the pH is approximately 8.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).

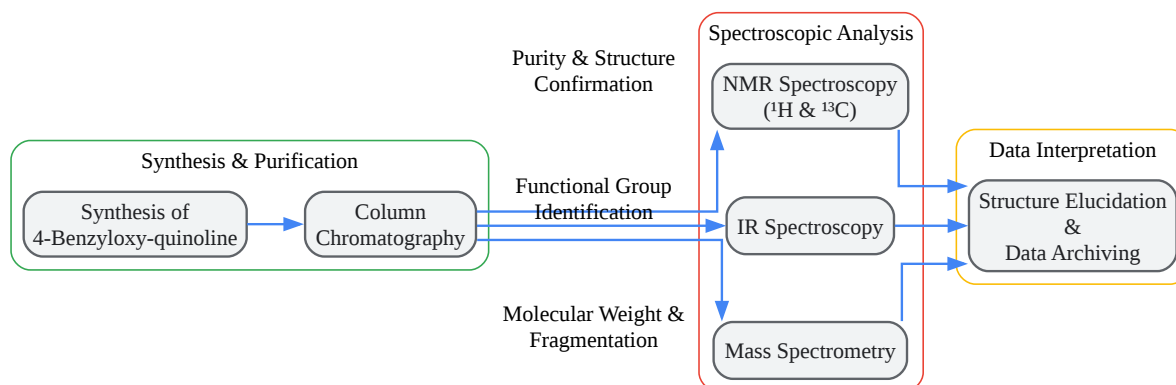
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield 4-chloroquinoline.

Step 2: Synthesis of **4-Benzyloxy-quinoline**

- To a solution of benzyl alcohol (1.2 equiv.) in anhydrous tetrahydrofuran (THF), add sodium hydride (1.2 equiv., 60% dispersion in mineral oil) portion-wise at 0 °C under an inert atmosphere.
- Stir the mixture at room temperature for 30 minutes to form sodium benzoate.
- Add a solution of 4-chloroquinoline (1 equiv.) in anhydrous THF to the reaction mixture.
- Heat the reaction to reflux and monitor the progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and quench with water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford **4-Benzyloxy-quinoline**.

Spectroscopic Characterization Workflow

The following diagram illustrates the general workflow for the comprehensive spectroscopic analysis of synthesized **4-Benzyloxy-quinoline**.

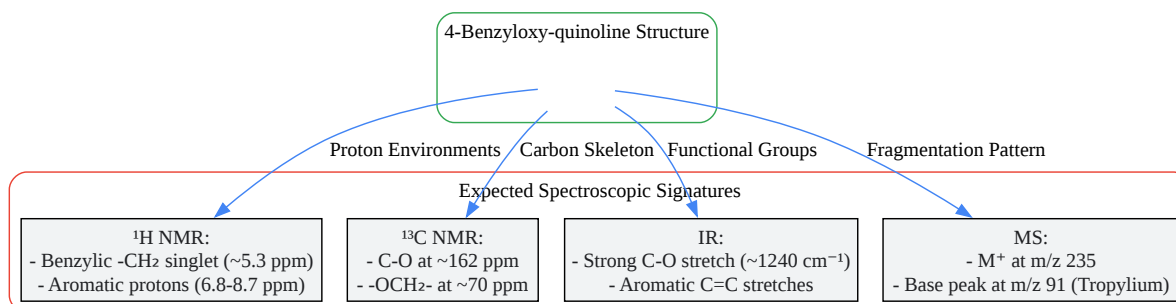


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Caption: Workflow for the synthesis and spectroscopic characterization of **4-Benzyloxy-quinoline**.

Visualizing Key Structural Relationships

The following diagram illustrates the key structural components of **4-Benzyloxy-quinoline** and their relationship to the expected spectroscopic data.



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Caption: Correlation of **4-Benzyloxy-quinoline**'s structure with its key spectroscopic features.

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